

verbascoside acyl derivative VPP improved activity

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Compound Focus: Verbascoside

CAS No.: 61276-17-3

Cat. No.: S546690

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Comparative Analysis: Verbascoside vs. VPP

The table below summarizes the key comparative data from available scientific literature.

Property/Aspect	Verbascoside	VPP (Acyl Derivative)	Experimental Data & Context
Lipophilicity (LogP)	-0.56 [1]	0.96 [1]	Method: Partition coefficient determined in an octanol/water (pH 6) system at 25°C. Interpretation: The positive LogP of VPP confirms significantly increased lipophilicity, making it more suitable for incorporation into lipid-based formulations [1].
Chemical Stability	More stable in weak acid (pH 5) and O/W emulsions; degrades completely at pH 7	More stable in lipophilic vehicles; degrades completely in 60 days at room temperature in	Method: Stability tested in buffer solutions and EtOH-H ₂ O (80:20 v/v) at room temperature and 40°C (accelerated aging), with degradation monitored by HPLC [1].

Property/Aspect	Verbascoside	VPP (Acyl Derivative)	Experimental Data & Context
	in 3 weeks at room temperature [1].	EtOH-H ₂ O solution [1].	
Radical Scavenging Activity (toward superoxide anion)	Good antioxidant activity [1].	Increased antioxidant activity compared to verbascoside, both as an active ingredient and in formulations [1].	Method: Antioxidant activity determined by a Photochemiluminescence (PCL) assay [1].
Anti-inflammatory Activity	Confirmed activity; inhibits pro-inflammatory cytokines and chemokines [1] [2].	Data not available in the provided sources.	Method (from general verbascoside studies): In vitro tests on human keratinocytes and in vivo models of intestinal inflammation [1] [2].

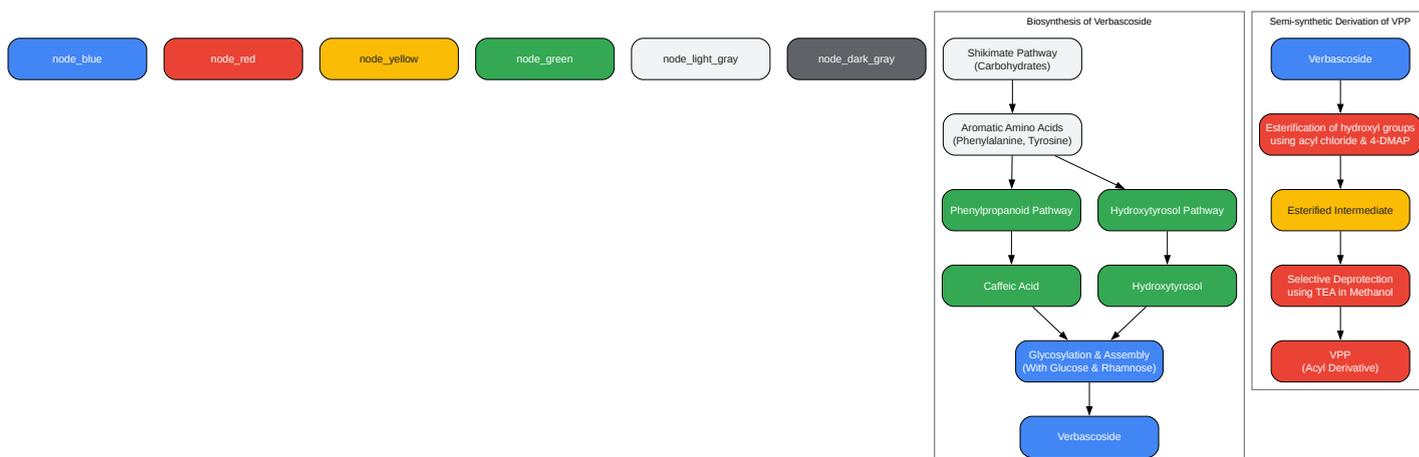
Key Experimental Protocols

The comparative data for **verbascoside** and VPP were generated using the following key methodologies:

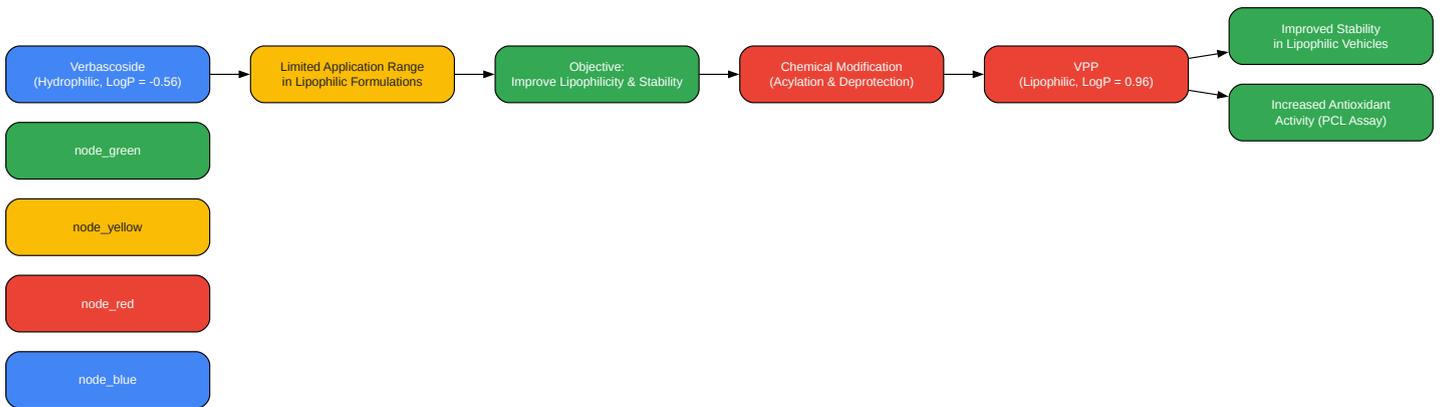
- **Stability Studies:** **Verbascoside** and VPP were dissolved in various media (buffer solutions at different pH values, or an ethanol-water mixture). These solutions were stored under different conditions (room temperature in the dark, and at 40°C for accelerated aging). The concentration of the active compound over time was determined using **High-Performance Liquid Chromatography (HPLC)** to monitor degradation [1].
- **Partition Coefficient (LogP) Determination:** The LogP was measured experimentally by dissolving the compound in a biphasic system of **1-octanol and water (at pH 6)**. The mixture was stirred, centrifuged to separate the phases, and the concentration of the compound in each phase was quantified using **spectrophotometry** (at 330 nm) [1].
- **Antioxidant Activity Assay:** The **Photochemiluminescence (PCL) assay** was used to determine the radical scavenging activity of the compounds specifically toward the superoxide anion (O₂^{•-}). This method measures the ability of an antioxidant to quench light emission generated by a photochemical reaction [1].

Visualizing Verbascoside Biosynthesis and Derivation

The following diagrams illustrate the origin of **verbascoside** and its chemical modification into VPP, using the Graphviz DOT language.



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Research Context and Limitations

The experimental data confirming VPP's improved lipophilicity and antioxidant activity comes from a **2011 study** [1]. While this provides a foundational comparison, the research landscape has likely evolved. A 2025 review on **verbascoside**, while confirming its multifaceted biological properties, does not provide a direct comparative analysis with its semi-synthetic derivatives like VPP [2].

For a truly up-to-date and comprehensive comparison guide, I recommend:

- **Searching Specialized Databases:** Use platforms like **PubMed, Scopus, or Web of Science** with specific keywords such as "**verbascoside** acyl derivative cytotoxicity," "VPP pharmacokinetics," or "acteoside synthetic analog bioactivity."

- **Reviewing Recent Patents:** Searching patent databases can reveal the latest industrial applications and comparative efficacy data claimed by inventors.

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References

1. Activity and Stability Studies of Verbascoside, a Novel ... [pmc.ncbi.nlm.nih.gov]
2. Multifaceted Biological Properties of Verbascoside/Acteoside [mdpi.com]

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Address: Ontario, CA 91761, United States

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